

An In-depth Technical Guide to 1-Hydroxy-4-methylpentan-3-one (C₆H₁₂O₂)

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Compound of Interest

Compound Name: 1-Hydroxy-4-methylpentan-3-one

CAS No.: 132350-33-5

Cat. No.: B177011

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Hydroxy-4-methylpentan-3-one**, a beta-hydroxy ketone with the molecular formula C₆H₁₂O₂. Also known by its common name, diacetone alcohol, this compound serves as a valuable intermediate in organic synthesis and has potential applications in various scientific fields. This document details its chemical and physical properties, provides an experimental protocol for its synthesis via aldol condensation, and explores its role in the synthesis of heterocyclic compounds such as pyrazoles.

Furthermore, it delves into the potential biological significance of α-hydroxy ketones in bacterial communication pathways. All quantitative data is summarized in structured tables, and key chemical pathways are visualized using diagrams to facilitate understanding and application by researchers and drug development professionals.

Chemical and Physical Properties

1-Hydroxy-4-methylpentan-3-one is a clear, colorless liquid with a pleasant, faint minty odor.

[1] It is classified as a beta-hydroxy ketone, containing both a hydroxyl and a carbonyl

functional group.[2] Its stability is notable, though it is incompatible with strong oxidizing agents, amines, ammonia, and strong acids or bases.

Table 1: General and Physical Properties

Property	Value	Source
IUPAC Name	1-hydroxy-4-methylpentan-3-one	PubChem[1]
Synonyms	Diacetone alcohol, Acetonyldimethylcarbinol, 4-Hydroxy-4-methylpentan-2-one	PubChem[1]
CAS Number	132350-33-5	---
Molecular Formula	C6H12O2	PubChem[1]
Molecular Weight	116.16 g/mol	PubChem[1]
Density	0.931 g/mL at 25 °C	Sigma-Aldrich
Boiling Point	166 °C	Sigma-Aldrich
Melting Point	-44 °C	Biosynth
Flash Point	61.7 °C	Biosynth
Refractive Index	n _{20/D} 1.423	Sigma-Aldrich
Solubility	Miscible with water and alcohol	PrepChem.com[3]

Spectroscopic Data

The structural features of **1-Hydroxy-4-methylpentan-3-one** can be confirmed through various spectroscopic techniques.

Table 2: ¹H NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~1.2	s	6H	-C(OH)(CH ₃) ₂
~2.2	s	3H	-C(=O)CH ₃
~2.7	s	2H	-CH ₂ -
~3.8	s (broad)	1H	-OH

Table 3: ¹³C NMR Spectral Data (Predicted)

Chemical Shift (ppm)	Assignment
~210	C=O (Ketone)
~70	-C(OH)(CH ₃) ₂
~55	-CH ₂ -
~30	-C(=O)CH ₃
~25	-C(OH)(CH ₃) ₂

Table 4: FT-IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400	Strong, Broad	O-H stretch (alcohol)
~2970	Strong	C-H stretch (alkane)
~1710	Strong	C=O stretch (ketone)
~1370	Medium	C-H bend (gem-dimethyl)
~1170	Strong	C-O stretch (tertiary alcohol)

Table 5: Mass Spectrometry Data

m/z	Relative Intensity	Possible Fragment
116	Low	[M] ⁺ (Molecular Ion)
101	Moderate	[M - CH ₃] ⁺
59	High	[C(OH)(CH ₃) ₂] ⁺
43	Very High (Base Peak)	[CH ₃ CO] ⁺

Experimental Protocols

Synthesis of 1-Hydroxy-4-methylpentan-3-one via Aldol Condensation

This protocol describes the base-catalyzed self-condensation of acetone to produce **1-Hydroxy-4-methylpentan-3-one** (diacetone alcohol).

Materials:

- Acetone (reagent grade)
- Barium hydroxide (Ba(OH)₂) or other suitable base (e.g., NaOH, KOH)
- Diethyl ether
- Saturated brine solution
- Anhydrous sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

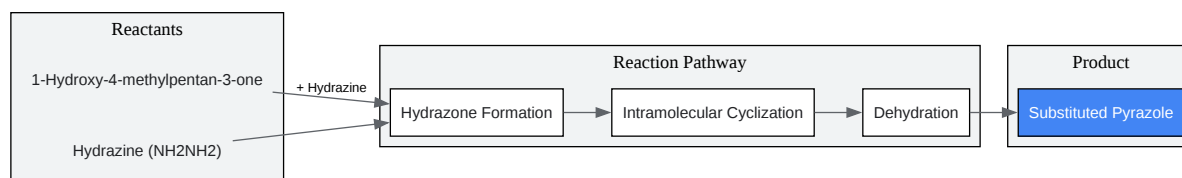
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, place 500 mL of acetone.
- **Catalyst Addition:** Add a catalytic amount of barium hydroxide (approximately 5 g) to the acetone.
- **Reflux:** Gently reflux the mixture for 4-6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After cooling to room temperature, filter the reaction mixture to remove the catalyst. Transfer the filtrate to a separatory funnel.
- **Extraction:** Wash the organic layer sequentially with 100 mL of water and 100 mL of saturated brine solution.
- **Drying:** Dry the organic layer over anhydrous sodium sulfate.
- **Solvent Removal:** Remove the bulk of the unreacted acetone and diethyl ether by simple distillation.
- **Purification:** Purify the resulting crude product by vacuum distillation to yield pure **1-Hydroxy-4-methylpentan-3-one**.

Chemical Reactivity and Applications

Synthesis of Pyrazoles

1-Hydroxy-4-methylpentan-3-one is a key precursor for the synthesis of pyrazole derivatives, a class of heterocyclic compounds with diverse biological activities. The reaction proceeds via a cyclocondensation reaction with hydrazine or its derivatives.

The general mechanism involves the initial reaction of the ketone carbonyl group with one of the amino groups of hydrazine to form a hydrazone intermediate. Subsequent intramolecular cyclization, driven by the attack of the second amino group on the carbon bearing the hydroxyl group (or a dehydrated enone intermediate), followed by dehydration, leads to the formation of the aromatic pyrazole ring.



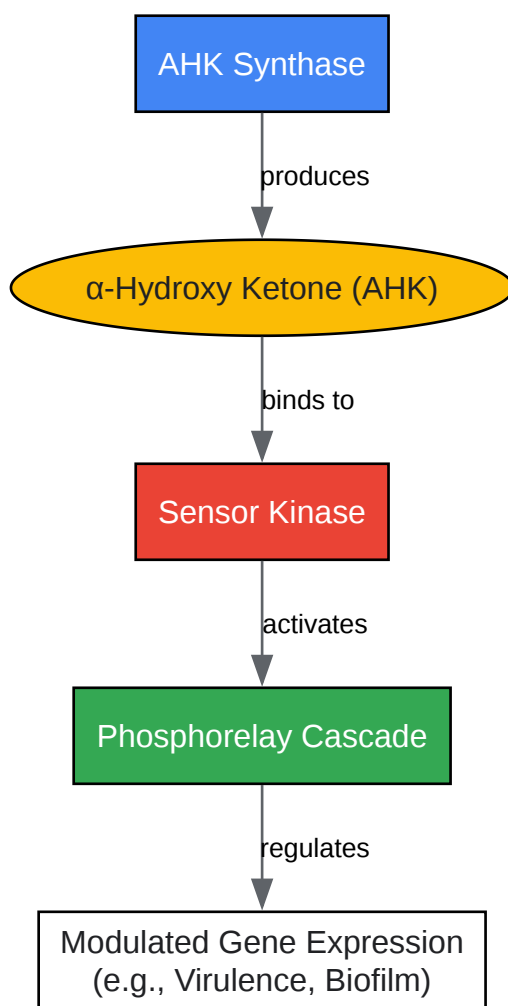
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Caption: Synthesis of pyrazoles from **1-Hydroxy-4-methylpentan-3-one**.

Biological Significance and Future Directions

While specific biological signaling pathways involving **1-Hydroxy-4-methylpentan-3-one** are not extensively documented, the broader class of α -hydroxy ketones (AHKs) has been identified as a novel class of signaling molecules in bacteria.^[4] These molecules are involved in quorum sensing, a mechanism of cell-cell communication that allows bacteria to coordinate gene expression based on population density.

In pathogens like *Vibrio cholerae* and *Legionella pneumophila*, AHK signaling regulates virulence, biofilm formation, and other collective behaviors.^{[4][5]} The general pathway involves the enzymatic synthesis of AHKs, which then act as autoinducers. These molecules are detected by specific sensor kinases, triggering a phosphorelay cascade that ultimately modulates the expression of target genes.



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